

Essential Safety and Logistical Information for Handling AVN-322 Free Base

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Compound of Interest

Compound Name: AVN-322 free base

Cat. No.: B11032481

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Disclaimer: A specific Safety Data Sheet (SDS) for **AVN-322 free base** was not located in the public domain. The following guidance is based on general laboratory safety principles for handling research chemicals with an incompletely characterized hazard profile. Researchers must conduct a thorough risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department.

AVN-322 is an orally active, highly selective 5-HT₆R antagonist intended for central nervous system disease research.^{[1][2]} While preclinical data suggests a "good safety profile," all novel chemical compounds should be handled with care.^[3]

Hazard Identification and Personal Protective Equipment (PPE)

Given the lack of specific hazard data, a conservative approach to PPE is recommended. The following table outlines the minimum recommended PPE for handling **AVN-322 free base**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions	Safety glasses with side shields or goggles	Nitrile gloves	Laboratory coat	Recommended if not handled in a fume hood
Handling solutions	Safety glasses with side shields or goggles	Nitrile gloves	Laboratory coat	Not generally required
Potential for aerosol generation	Goggles	Nitrile gloves	Laboratory coat	Fume hood or N95 respirator

Handling and Storage

AVN-322 free base should be handled in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure. Avoid contact with skin and eyes. After handling, wash hands thoroughly with soap and water.

For storage, **AVN-322 free base** should be kept at room temperature in the continental US, though this may vary elsewhere.^{[1][2]} Always refer to the Certificate of Analysis for specific storage recommendations.

Spill and Emergency Procedures

In the event of a spill, evacuate the immediate area and prevent others from entering. Wear appropriate PPE, including respiratory protection if the material is a powder. Absorb liquid spills with an inert material (e.g., vermiculite, sand) and collect all material into a sealed container for disposal. For powder spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a sealed container for disposal.

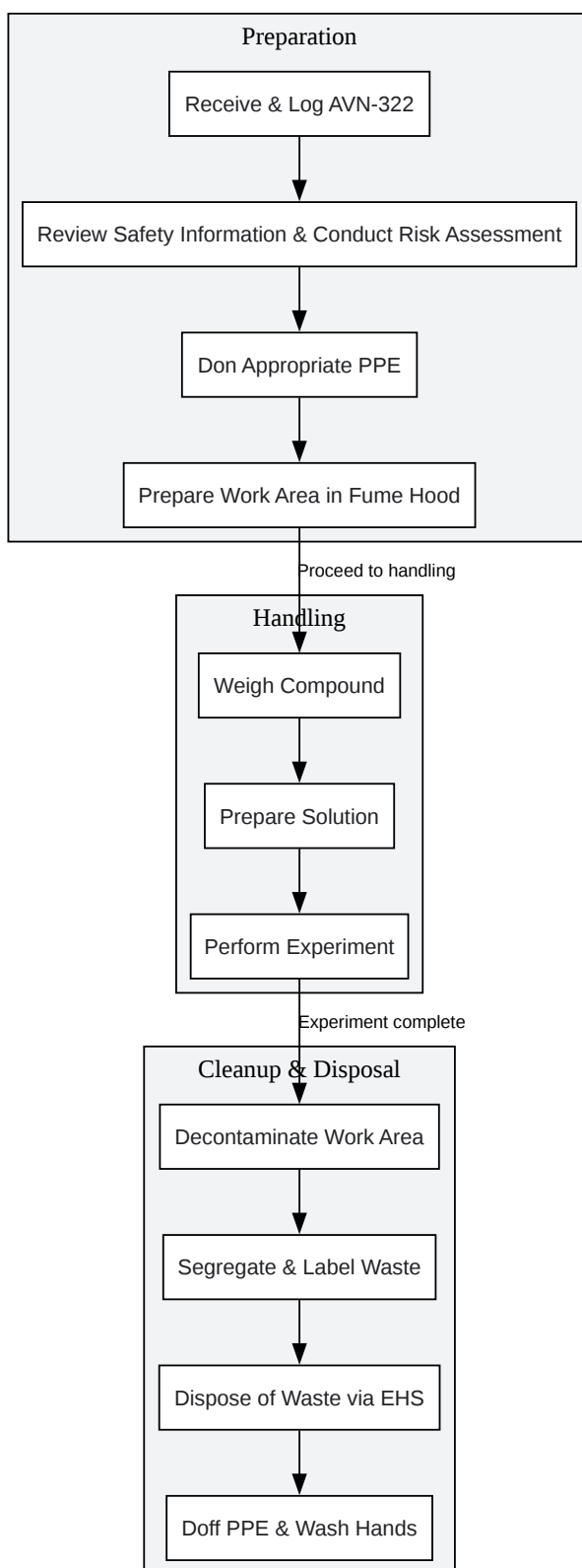
Exposure Route	First Aid Measures
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention.
Eye Contact	Flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Disposal Plan

All waste containing **AVN-322 free base** should be considered hazardous waste. Dispose of contaminated materials, including empty containers, absorbent materials, and disposable PPE, in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Experimental Workflow for Handling AVN-322 Free Base

The following diagram outlines a general workflow for the safe handling of **AVN-322 free base** from receipt to disposal.



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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. AVN-322 is a safe orally bio-available potent and highly selective antagonist of 5-HT6R with demonstrated ability to improve impaired memory in animal models | AlzPED [alzped.nia.nih.gov]
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